

Essential Safety and Operational Guide for 2,3-Dichloro-6-nitroaniline

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,3-Dichloro-6-nitroaniline

Cat. No.: B1587157

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This guide provides critical safety protocols and logistical procedures for the handling and disposal of **2,3-Dichloro-6-nitroaniline**, ensuring the well-being of laboratory personnel and compliance with environmental regulations. The following information is intended for researchers, scientists, and professionals in drug development.

Chemical and Physical Properties

Property	Value	Reference
Molecular Formula	C6H4Cl2N2O2	[1]
Molecular Weight	207.01 g/mol	[1]
Appearance	Yellow Solid	[2]
Melting Point	101 - 103 °C	[2]

Hazard Identification and Classification

Hazard Class	Category	GHS Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2A	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled
Hazardous to the aquatic environment, long-term	Chronic 2	H411: Toxic to aquatic life with long lasting effects

This data is aggregated from multiple sources and may vary slightly between suppliers.[\[1\]](#)[\[2\]](#)

Personal Protective Equipment (PPE)

Strict adherence to PPE guidelines is mandatory to prevent exposure. The level of PPE may be adjusted based on the specific laboratory risk assessment.

Protection Level	Equipment	Standard
Eye Protection	Safety glasses with side-shields or tightly fitting safety goggles.	EN 166 (EU) or NIOSH (US) approved.[3][4]
Hand Protection	Chemical-resistant gloves (e.g., Nitrile rubber). Gloves must be inspected before use and disposed of properly after.	EU Directive 89/686/EEC and the standard EN 374.[4]
Body Protection	A complete suit protecting against chemicals, or a lab coat/chemical-resistant apron.[3][5]	EN 14605 or EN 13034 for chemical suits.[6]
Respiratory Protection	For nuisance exposures, a P95 (US) or P1 (EU EN 143) particle respirator. For higher-level protection, use OV/AG/P99 (US) or ABEK-P2 (EU EN 143) respirator cartridges.[3] Work should be conducted in a well-ventilated area or under a fume hood.[5]	NIOSH (US) or CEN (EU) approved respirators.[3]

Experimental Protocols: Handling and Storage

Safe Handling Procedures:

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[2][7] All personnel must be trained on the hazards and safe handling procedures for **2,3-Dichloro-6-nitroaniline**.
- Engineering Controls: All work with this substance should be performed in a well-ventilated area, preferably within a chemical fume hood to avoid the formation and inhalation of dust and aerosols.[3][8]

- Personal Protective Equipment (PPE): Don the appropriate PPE as detailed in the table above.
- Weighing and Transferring: When weighing or transferring the solid material, do so carefully to minimize dust generation. Use non-sparking tools.^[4]
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Hygiene: Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.^[3] Do not eat, drink, or smoke in the laboratory.^{[2][8]}
- Contaminated Clothing: Immediately remove and launder any contaminated clothing before reuse.^{[2][8]}

Storage:

- Store in a tightly closed, original container in a dry, cool, and well-ventilated place.^{[4][8]}
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, acid anhydrides, and acid chlorides.^[7]
- The storage area should be locked up or accessible only to qualified or authorized personnel.^[8]

Spill and Emergency Procedures

Spill Response:

- Evacuate: Immediately evacuate non-essential personnel from the spill area.^[4]
- Ventilate: Ensure adequate ventilation.^[4]
- Containment: Prevent the spill from entering drains or waterways.^{[3][4]}
- Cleanup: For solid spills, carefully sweep or shovel the material into a suitable, closed container for disposal, avoiding dust creation.^[3] For liquid spills, absorb with an inert material (e.g., vermiculite, dry sand) and place in a sealed container for disposal.^[5]

- Decontamination: Clean the spill area thoroughly.

First Aid Measures:

- General Advice: In case of exposure, consult a physician and show them the safety data sheet.[3]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Immediately wash off with soap and plenty of water. Remove contaminated clothing. Consult a physician.[4]
- Eye Contact: Rinse cautiously with water for at least 15 minutes, removing contact lenses if present and easy to do. Continue rinsing and consult a physician.[2][4]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[4]

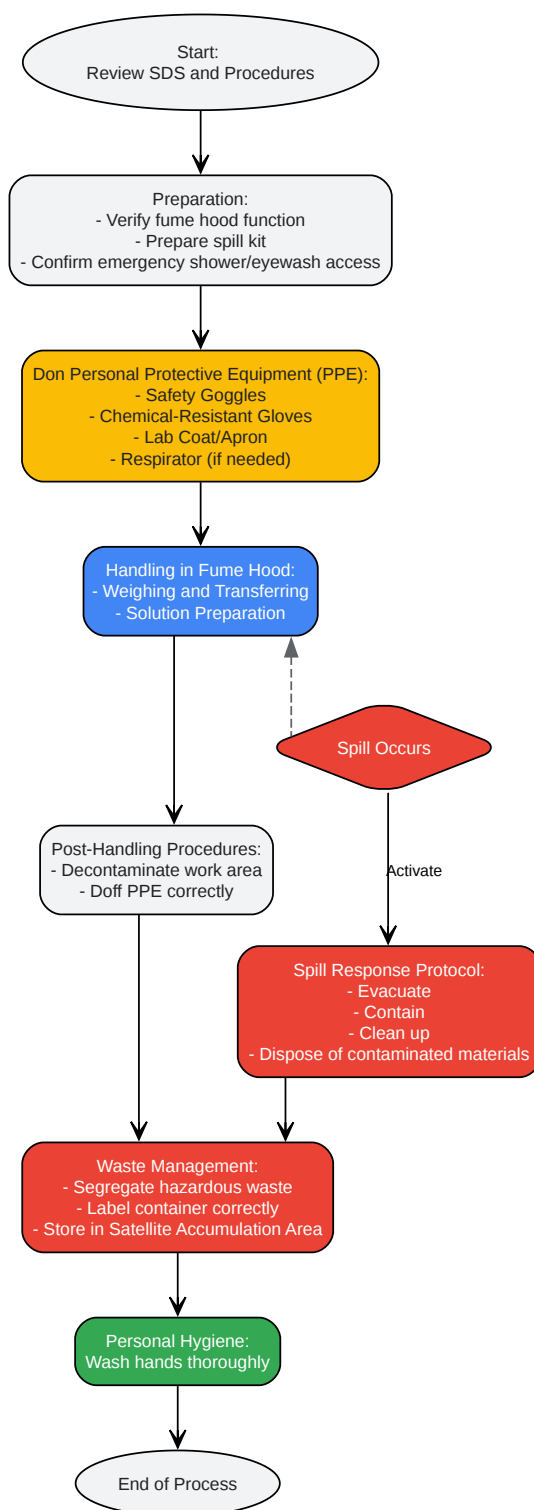
Disposal Plan

Improper disposal of **2,3-Dichloro-6-nitroaniline** is strictly prohibited due to its toxicity to aquatic life.[4][5]

- Waste Identification: All materials contaminated with **2,3-Dichloro-6-nitroaniline**, including the chemical itself, used gloves, absorbent materials, and empty containers, must be classified as hazardous waste.[5]
- Containerization: Collect waste in a designated, compatible, and properly labeled container. The label must include the words "HAZARDOUS WASTE" and the chemical name.[9] Keep the container tightly closed except when adding waste.[9]
- Empty Containers: Empty containers should be triple-rinsed with a suitable solvent (e.g., acetone, methanol). The rinsate must be collected and disposed of as hazardous waste. After triple-rinsing, the container can be disposed of as non-hazardous waste, but the label should be defaced.[5]

- Professional Disposal: Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional hazardous waste disposal company to arrange for pickup and disposal.^[3]^[5] Do not mix with other waste streams.^[9]

Workflow for Handling 2,3-Dichloro-6-nitroaniline



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Caption: Workflow for the safe handling and disposal of **2,3-Dichloro-6-nitroaniline**.

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References

- 1. 2,3-Dichloro-6-nitroaniline | C₆H₄Cl₂N₂O₂ | CID 3017554 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
- 3. molcore.com [molcore.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. benchchem.com [benchchem.com]
- 6. aarti-industries.com [aarti-industries.com]
- 7. fishersci.com [fishersci.com]
- 8. sigmaaldrich.com [sigmaaldrich.com]
- 9. engineering.purdue.edu [engineering.purdue.edu]
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